

# A Technical Guide to the Thermochromic Properties of Cobalt(II) Chloride Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cobalt chloride

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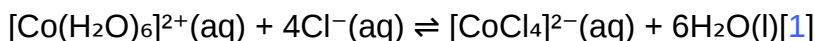
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the thermochromic properties of cobalt(II) chloride solutions. The reversible, temperature-dependent color change of these solutions offers a visually compelling demonstration of chemical equilibrium principles and has applications in various scientific and technological fields, including temperature sensing and chemical process monitoring. This document details the underlying chemical theory, experimental protocols for observation and analysis, and quantitative data related to this phenomenon.

## Core Principles of Cobalt(II) Chloride Thermochromism

The thermochromic behavior of aqueous cobalt(II) chloride solutions is governed by a chemical equilibrium between two distinct coordination complexes of the cobalt(II) ion ( $\text{Co}^{2+}$ ). In solution, the  $\text{Co}^{2+}$  ion exists in equilibrium between a hydrated form, the hexaaquacobalt(II) complex,  $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ , and a chloride complex, the tetrachlorocobaltate(II) complex,  $[\text{CoCl}_4]^{2-}$ .<sup>[1][2]</sup>

The equilibrium reaction is as follows:



The hexaaquacobalt(II) complex,  $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ , imparts a characteristic pink or reddish color to the solution.<sup>[3][4]</sup> Conversely, the tetrachlorocobaltate(II) complex,  $[\text{CoCl}_4]^{2-}$ , is responsible for

the deep blue color observed under certain conditions.[3][4] The overall color of the solution is a mixture of these two species, appearing violet when both are present in significant concentrations.[2]

This equilibrium is dynamic and can be influenced by several factors, most notably temperature and the concentration of chloride ions, in accordance with Le Châtelier's Principle.[1][4]

## The Role of Temperature

The conversion of the pink hexaaquacobalt(II) complex to the blue tetrachlorocobaltate(II) complex is an endothermic process, meaning it absorbs heat from the surroundings ( $\Delta H > 0$ ). [1][5] Consequently, an increase in temperature will shift the equilibrium to the right, favoring the formation of the blue  $[\text{CoCl}_4]^{2-}$  complex.[1] Conversely, a decrease in temperature will shift the equilibrium to the left, favoring the formation of the pink  $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$  complex.[2] This reversible color change forms the basis of the solution's thermochromism.

## The Influence of Chloride Ion Concentration

The concentration of chloride ions ( $\text{Cl}^-$ ) in the solution also plays a critical role in the position of the equilibrium. Increasing the chloride ion concentration, for instance by adding concentrated hydrochloric acid (HCl), will shift the equilibrium to the right, promoting the formation of the blue  $[\text{CoCl}_4]^{2-}$  complex.[3] Diluting the solution with water has the opposite effect; it decreases the relative chloride concentration and shifts the equilibrium to the left, favoring the pink  $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$  species.[1]

## Quantitative Data

The following tables summarize key quantitative data associated with the thermochromic cobalt(II) chloride system.

Table 1: Spectroscopic and Thermodynamic Properties

Parameter	Value	Species	Notes
Absorption Maximum ( $\lambda_{\text{max}}$ )	~510 - 517 nm	$[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ (pink)	Absorbs in the green region of the visible spectrum. <a href="#">[6]</a> <a href="#">[7]</a>
Absorption Maximum ( $\lambda_{\text{max}}$ )	~620 nm	$[\text{CoCl}_4]^{2-}$ (blue)	Absorbs in the orange-red part of the visible spectrum. <a href="#">[6]</a>
Standard Enthalpy Change ( $\Delta H^\circ$ )	Positive (Endothermic)	Forward Reaction	The reaction absorbs heat, driving the formation of the blue complex at higher temperatures. <a href="#">[1]</a> <a href="#">[5]</a>
Standard Entropy Change ( $\Delta S^\circ$ )	Positive	Forward Reaction	There is an increase in the number of moles of species in the solution (5 moles of reactants to 7 moles of products), leading to an increase in entropy. <a href="#">[5]</a>

Table 2: Qualitative Effects of Stressors on the Equilibrium

Stressor	Change	Equilibrium Shift	Observed Color Change
Temperature	Increase	Right	Pink/Violet → Blue
Temperature	Decrease	Left	Blue/Violet → Pink
$[\text{Cl}^-]$	Increase (e.g., add HCl)	Right	Pink/Violet → Blue
$[\text{Cl}^-]$	Decrease (e.g., add water or $\text{AgNO}_3$ to precipitate AgCl)	Left	Blue/Violet → Pink

## Experimental Protocols

The following sections provide detailed methodologies for preparing and analyzing thermochromic cobalt(II) chloride solutions.

### Preparation of a Thermochromic Cobalt(II) Chloride Solution

This protocol describes the preparation of a cobalt(II) chloride solution that exhibits a distinct thermochromic effect.

Materials:

- Cobalt(II) chloride hexahydrate ( $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ ) (Toxic, handle with care)[1]
- Concentrated hydrochloric acid (HCl) (Corrosive, handle in a fume hood)[1]
- Deionized water
- Beakers
- Graduated cylinders
- Stirring rod

Procedure:

- Prepare an approximately 0.4 M aqueous solution of cobalt(II) chloride by dissolving the appropriate amount of  $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$  in deionized water. For example, dissolve approximately 4 grams of  $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$  in 40 mL of water.[1] This initial solution will be pink.
- In a fume hood, carefully add concentrated hydrochloric acid to the pink cobalt(II) chloride solution. The solution will transition through violet to a blue color.[8]
- To achieve a solution that is sensitive to temperature changes around room temperature, carefully add small amounts of deionized water back to the blue solution until it turns a violet or "in-between" color.[1] This indicates that both the pink and blue complexes are present in significant concentrations at equilibrium.

- The prepared solution can be stored in sealed containers for repeated use.[9]

## Spectrophotometric Analysis of Thermochromism

This protocol outlines the use of a UV-Vis spectrophotometer to quantitatively analyze the thermochromic equilibrium.

Materials:

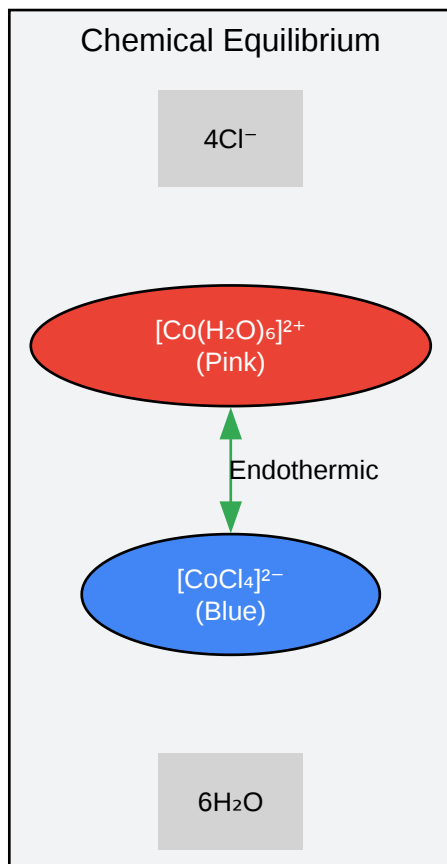
- Prepared thermochromic cobalt(II) chloride solution
- UV-Vis spectrophotometer with a temperature-controlled cuvette holder
- Cuvettes
- Water baths at various temperatures
- Thermometer

Procedure:

- Calibrate the spectrophotometer using a blank solution (e.g., the solvent used to prepare the **cobalt chloride** solution).
- Place a sample of the thermochromic cobalt(II) chloride solution in a cuvette and place it in the temperature-controlled holder of the spectrophotometer.
- Record the absorbance spectrum of the solution at a series of different temperatures (e.g., in 10°C increments from 20°C to 80°C).
- Analyze the recorded spectra to observe the changes in the absorbance peaks corresponding to the  $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$  (~510 nm) and  $[\text{CoCl}_4]^{2-}$  (~620 nm) complexes.
- The data can be used to calculate the equilibrium constant (K) at each temperature and subsequently determine the thermodynamic parameters ( $\Delta H^\circ$  and  $\Delta S^\circ$ ) of the reaction via a van't Hoff plot (a plot of  $\ln(K)$  versus  $1/T$ ).[10]

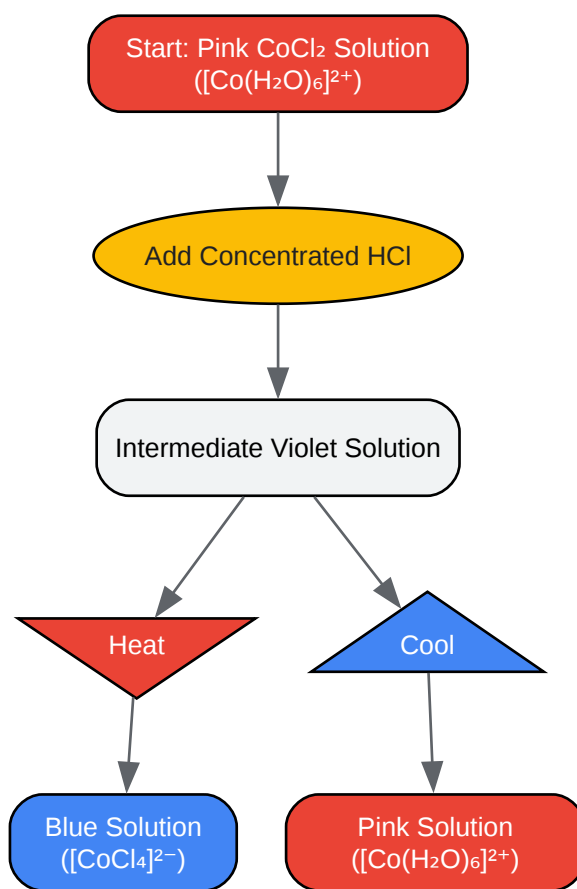
## Visualizing the System

The following diagrams, generated using the DOT language, illustrate the key relationships and workflows associated with the thermochromic properties of cobalt(II) chloride solutions.



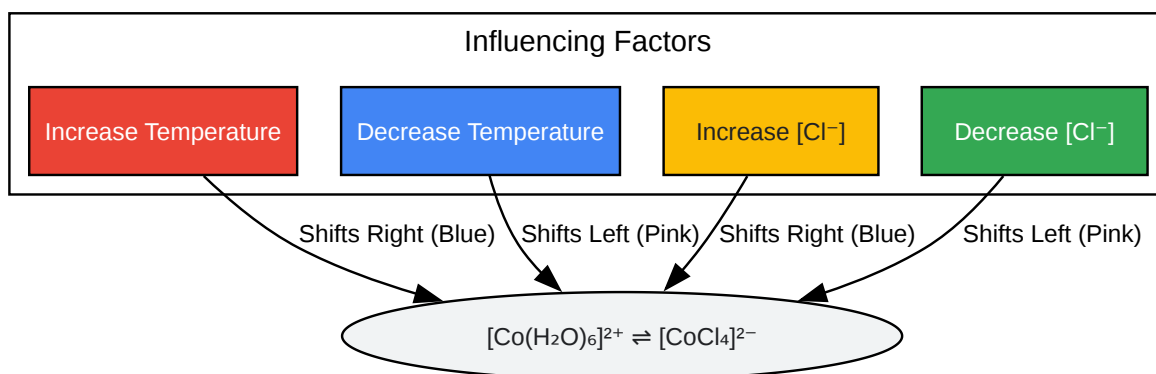
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Caption: The chemical equilibrium at the core of **cobalt chloride**'s thermochromism.



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Caption: Experimental workflow for demonstrating thermochromism.



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Caption: Factors influencing the **cobalt chloride** equilibrium position.

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## References

- 1. The equilibrium between two coloured cobalt species | Demonstration | RSC Education [edu.rsc.org]
- 2. E720: Effect of temperature -  $[\text{Co}(\text{H}_2\text{O})_6]^{2+}/[\text{CoCl}_4]^{2-}$  | Lecture Demonstration Manual General Chemistry | University of Colorado Boulder [colorado.edu]
- 3. scienceready.com.au [scienceready.com.au]
- 4.  $\text{Co}(\text{H}_2\text{O})_6^{2+}/\text{CoCl}_4^{2-}$  Equilibrium Demonstration Sheet [chemed.chem.purdue.edu]
- 5. youtube.com [youtube.com]
- 6. homework.study.com [homework.study.com]
- 7. Explain why  $[\text{CoCl}_4]^{2-}$  (blue) and  $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$  (pink) have - McMurry 8th Edition Ch 21 Problem 21.119 [pearson.com]
- 8. scilearn.sydney.edu.au [scilearn.sydney.edu.au]
- 9. Cobalt chloride le chateliers principle | UK Science Technician Community [community.preproom.org]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to the Thermochromic Properties of Cobalt(II) Chloride Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074596#thermochromic-properties-of-cobalt-chloride-solutions]

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